

Application Notes and Protocols for EPQpYEEIPIYL

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Compound of Interest

Compound Name: EPQpYEEIPIYL

Cat. No.: B8220887

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive information on the procurement, handling, and experimental use of the phosphopeptide **EPQpYEEIPIYL**. This peptide is a valuable tool for studying Src family kinase signaling and for the development of targeted therapeutics.

Product Information and Purchasing

EPQpYEEIPIYL is a synthetic phosphopeptide that acts as a high-affinity ligand for the Src Homology 2 (SH2) domain of Src family kinases.^{[1][2][3][4][5][6]} Its sequence is derived from the hamster polyoma middle T antigen.^[3] By binding to the SH2 domain, **EPQpYEEIPIYL** activates Src family members such as Lck, Hck, and Fyn.^{[1][2][5][6]}

Supplier and Purchasing Details

Supplier	Catalog Number	Purity	Available Sizes	Price (USD)
AdooQ Bioscience	A22813	>99% (HPLC)	1mg, 5mg, 10mg, Bulk	\$350 (1mg), \$875 (5mg), \$1,245 (10mg)[1]
AbMole BioScience	M43968	Not specified	Not specified	Contact for pricing
Santa Cruz Biotechnology	sc-3052	≥96%	Not specified	Contact for pricing[3]
MedChemExpress	HY-P3279	Not specified	1mg	\$400 (1mg)[4]
DC Chemicals	DC45769	Not specified	Not specified	Contact for pricing

Note: Prices are subject to change. Please refer to the supplier's website for the most current information.

Chemical Properties

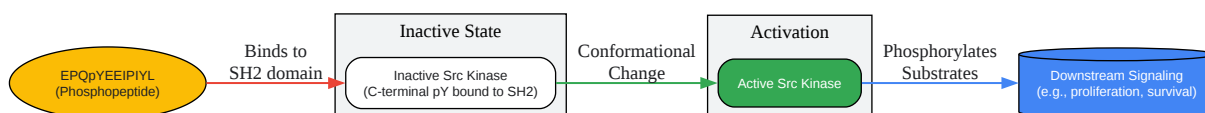
Property	Value
CAS Number	147612-86-0[1]
Molecular Formula	C66H97N12O24P[1]
Molecular Weight	1473.52 g/mol [1]
Sequence	EPQpYEEIPIYL

Storage and Stability

Store the lyophilized peptide at -20°C, desiccated.[1] In its lyophilized form, **EPQpYEEIPIYL** is stable for up to 36 months.[1] For use, reconstitute the peptide in a suitable solvent (e.g., sterile water or buffer). Once in solution, store at -20°C and use within one month to avoid loss of potency.[1] It is recommended to aliquot the solution to avoid multiple freeze-thaw cycles.[1]

Biological Activity and Signaling Pathway

EPQpYEEIPIYL functions as an activator of Src family kinases. The mechanism of activation involves the binding of the phosphotyrosine residue within the peptide to the SH2 domain of an inactive Src kinase. This interaction displaces the kinase's own C-terminal phosphotyrosine from the SH2 domain, leading to a conformational change that activates the kinase domain.



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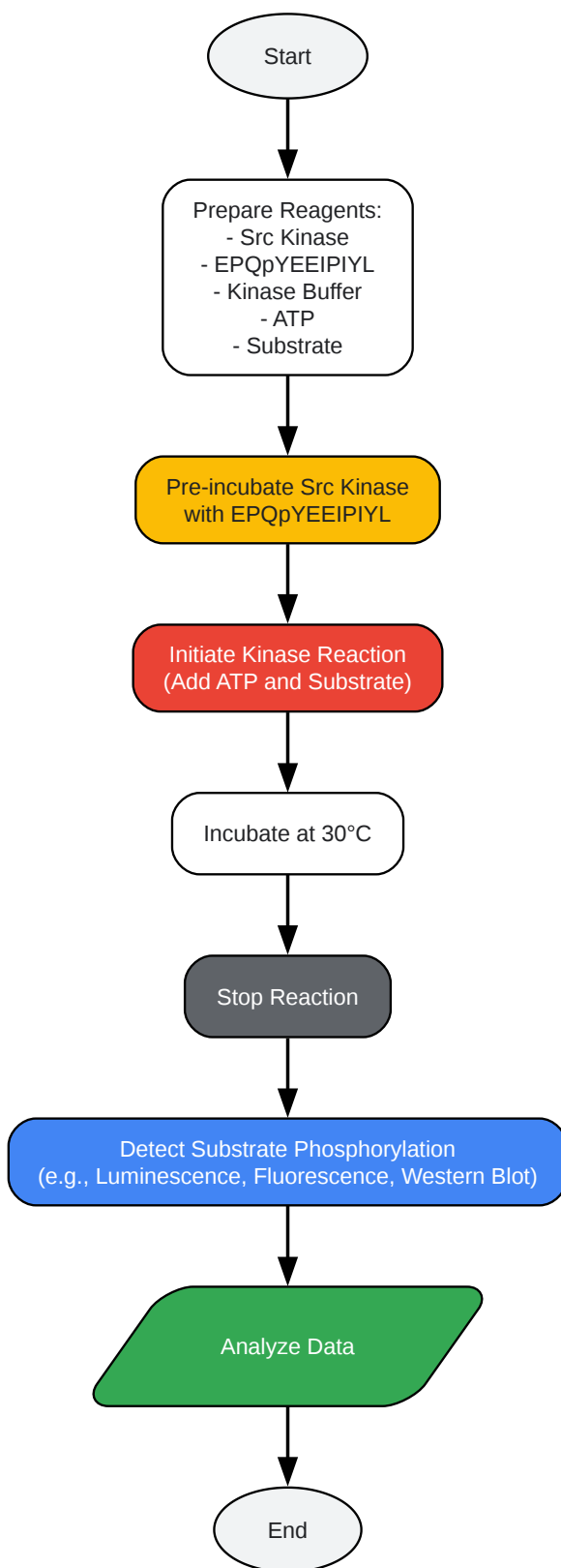
Caption: Activation of Src Kinase by **EPQpYEEIPIYL**.

Experimental Protocols

The following are generalized protocols for common experiments involving **EPQpYEEIPIYL**. Researchers should optimize these protocols for their specific experimental systems.

In Vitro Src Kinase Activation Assay

This protocol describes a method to measure the activation of a Src family kinase by **EPQpYEEIPIYL** in a cell-free system.



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References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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